

1-(4-Nitrophenyl)piperazine CAS number and molecular structure

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Compound of Interest

Compound Name: 1-(4-Nitrophenyl)piperazine

Cat. No.: B103982

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An In-depth Technical Guide to 1-(4-Nitrophenyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(4-Nitrophenyl)piperazine**, a key chemical intermediate and pharmacologically active compound. This document consolidates essential data on its chemical identity, physicochemical properties, and pharmacological profile, with a focus on its role as a selective serotonin releasing agent. Detailed experimental protocols for its synthesis and functional characterization are provided, alongside a visualization of its mechanism of action within the serotonergic synapse. This guide is intended to serve as a foundational resource for researchers in medicinal chemistry, pharmacology, and drug development.

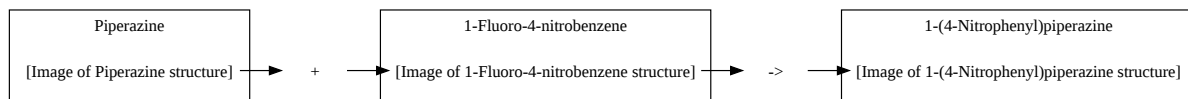
Chemical Identity and Molecular Structure

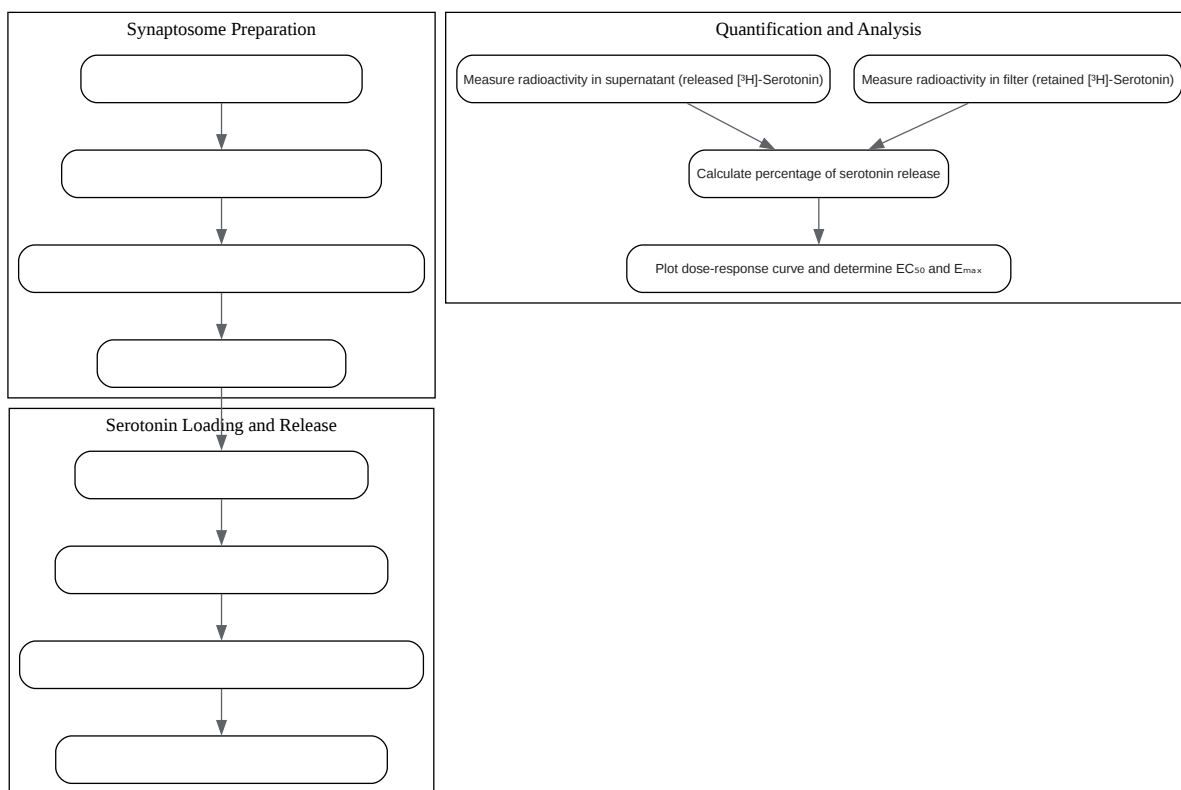
1-(4-Nitrophenyl)piperazine is a synthetic organic compound featuring a piperazine ring substituted with a 4-nitrophenyl group.

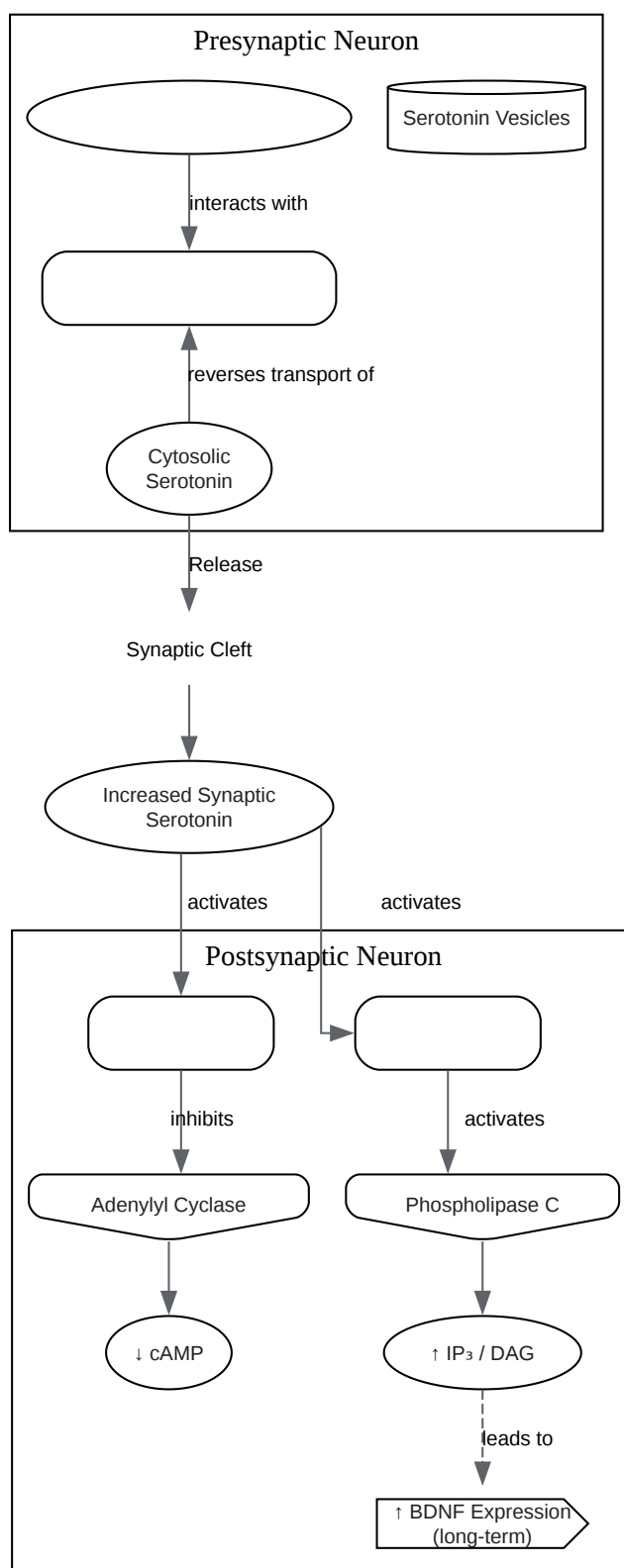
CAS Number: 6269-89-2[1][2][3]

Molecular Formula: C₁₀H₁₃N₃O₂[1][2][3]

Molecular Structure:







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References

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- 2. 1-(4-Nitrophenyl)piperazine | C₁₀H₁₃N₃O₂ | CID 80447 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
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